

Roxadimate: A Pharmacological Overview of an Investigational Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Roxadimate

Cat. No.: B014689

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Disclaimer: The following is a high-level overview of the available information on **Roxadimate**. Due to the limited publicly accessible data on this investigational compound, this document does not constitute an in-depth technical guide. Quantitative pharmacological data, detailed experimental protocols, and specific signaling pathways for **Roxadimate** are not available in the public domain.

Introduction

Roxadimate, identified chemically as ethyl 4-(bis(2-hydroxypropyl)amino)benzoate, is an investigational compound noted for its potential neuroprotective and radioprotective properties. [1] Its proposed mechanism of action centers on the scavenging of free radicals, which are highly reactive molecules that can cause significant damage to cells, contributing to a variety of pathological conditions. This overview provides a summary of the available chemical information and the theoretical framework for its pharmacological effects.

Chemical and Physical Properties

The basic chemical properties of **Roxadimate** are summarized in the table below.

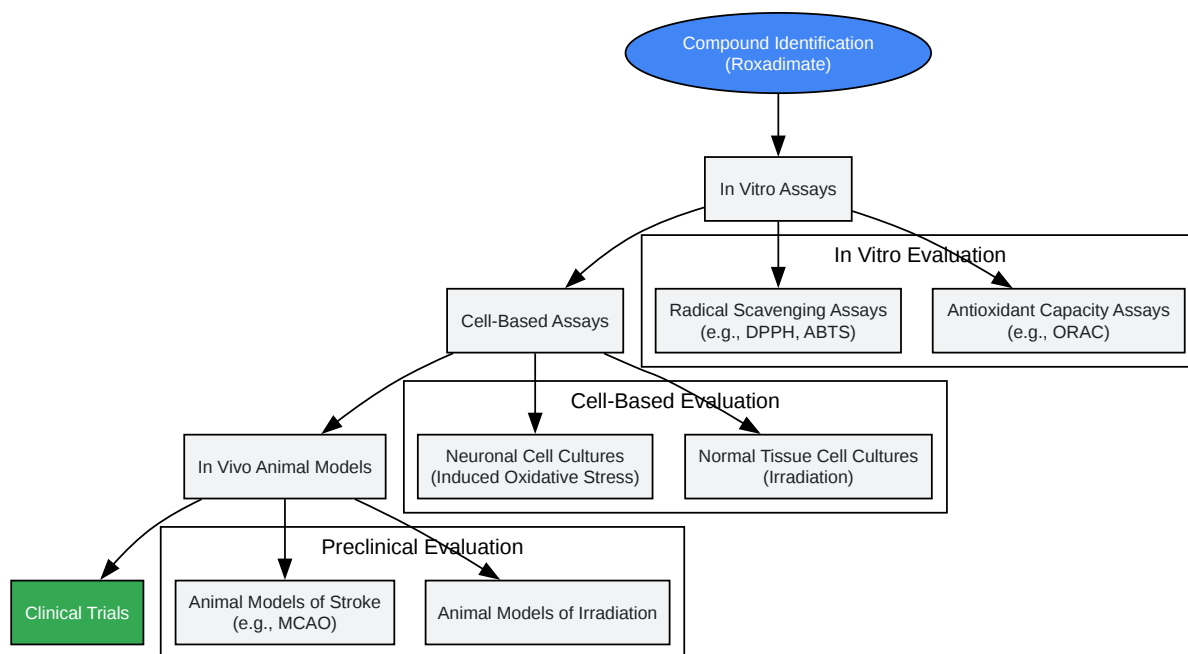
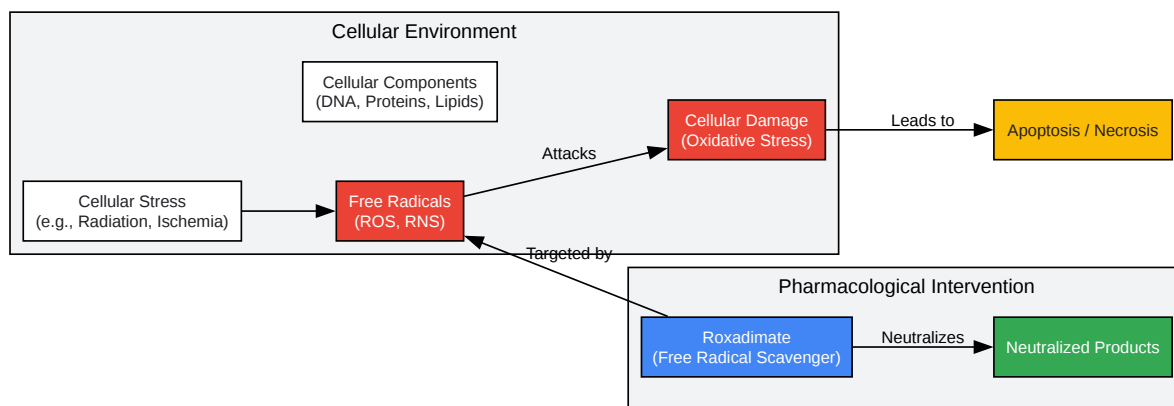
Property	Value	Reference
Chemical Name	ethyl 4-(bis(2-hydroxypropyl)amino)benzoate	[1]
Synonyms	Roxadimate	[1]
CAS Number	58882-17-0	[1]
Molecular Formula	C15H23NO4	[1][2][3]
Molecular Weight	281.35 g/mol	[1][2][3]

Pharmacological Profile

Mechanism of Action: Free Radical Scavenging

The primary pharmacological activity attributed to **Roxadimate** is its ability to act as a free radical scavenger. Free radicals, such as reactive oxygen species (ROS) and reactive nitrogen species (RNS), are generated during normal metabolic processes and in response to external stimuli like ionizing radiation.[4] An excess of these radicals leads to oxidative stress, a condition characterized by damage to lipids, proteins, and DNA, ultimately leading to cellular dysfunction and death.[4] Antioxidants and free radical scavengers can neutralize these harmful molecules, thereby mitigating cellular damage.[4]

The proposed mechanism by which **Roxadimate** may exert its protective effects is illustrated in the following conceptual diagram.



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